

High-Performance Quinacridone Pigments for Automotive Coatings: Application Notes and Protocols

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Compound of Interest

Compound Name: Quinacridone

Cat. No.: B7781594

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Introduction

Quinacridone pigments are a class of high-performance organic pigments renowned for their exceptional color vibrancy, transparency, and outstanding durability.^{[1][2][3][4]} These characteristics make them an ideal choice for the demanding environment of automotive coatings, where long-term aesthetic appeal and protection are paramount. First introduced for industrial applications in 1958, **quinacridones** offer a spectrum of brilliant colors, primarily in the red, magenta, and violet range.^{[3][4]} Their excellent lightfastness, weather resistance, and thermal stability ensure that automotive finishes retain their color and integrity even under harsh conditions.^{[2][5]}

This document provides detailed application notes and experimental protocols for the evaluation of high-performance **quinacridone** pigments in automotive coating systems. It is intended for researchers, scientists, and formulation chemists working on the development of advanced automotive finishes.

Key Quinacridone Pigments for Automotive Applications

Several **quinacridone** pigments are particularly well-suited for automotive coatings due to their specific coloristics and performance attributes. The most prominent include:

- Pigment Red 122 (P.R. 122): A brilliant magenta with a bluish-red hue, valued for its high color strength and excellent transparency, making it suitable for metallic and pearlescent effect finishes.
- Pigment Violet 19 (P.V. 19): Exists in two primary crystal forms, β (reddish-violet) and γ (redder shade), both offering exceptional weather resistance. The β -form is particularly noted for its high durability.
- Pigment Red 202 (P.R. 202): A **quinacridone** that provides a bluer shade of red compared to P.R. 122 and is known for its excellent light and weather fastness.^[6] It is often used in combination with other pigments to create a wide range of red shades.

Data Presentation: Performance Characteristics

The following tables summarize the typical performance data for key **quinacridone** pigments used in automotive coatings. The data has been compiled from various technical sources and provides a basis for pigment selection and formulation.

Table 1: Physical and Chemical Properties

Property	Pigment Red 122	Pigment Violet 19 (β -form)	Pigment Red 202	Test Method
Chemical Formula	$C_{22}H_{16}N_2O_2$	$C_{20}H_{12}N_2O_2$	$C_{20}H_{10}Cl_2N_2O_2$	-
Density (g/cm ³)	1.4-1.5	~1.5	1.5-1.75	ASTM D153
Oil Absorption (g/100g)	45-65	40-60	30-60	ASTM D281
pH	6.0-8.0	6.0-8.0	6.5-7.5	ASTM D1208

Table 2: Fastness Properties

Property	Pigment Red 122	Pigment Violet 19 (β-form)	Pigment Red 202	Test Method
Lightfastness (1-8, 8=Excellent)	8	8	8	ASTM D4303
Weather Fastness (1-5, 5=Excellent)	5	5	5	ISO 2810, ISO 11341
Heat Stability (°C)	280-300	280-300	280-300	ASTM D2454
Migration Resistance (1-5, 5=Excellent)	5	5	5	ASTM D1221
Acid Resistance (1-5, 5=Excellent)	5	5	5	ASTM D1308
Alkali Resistance (1-5, 5=Excellent)	5	5	4	ASTM D1308
Ethanol Resistance (1-5, 5=Excellent)	5	5	4-5	ASTM D1308
Ester Resistance (1-5, 5=Excellent)	5	5	5	ASTM D1308

Experimental Protocols

Detailed methodologies for the evaluation of **quinacridone** pigments in automotive coatings are provided below. These protocols are based on internationally recognized standards.

Pigment Dispersion and Coating Preparation

A proper dispersion of the pigment is crucial for achieving optimal color and performance.

Objective: To achieve a Hegman gauge reading of 7 or higher, indicating a fine and uniform dispersion of the **quinacridone** pigment in the binder system.

Equipment and Materials:

- High-speed disperser (e.g., Cowles type)
- Bead mill
- Hegman gauge
- **Quinacridone** pigment
- Automotive-grade acrylic or polyurethane resin system
- Appropriate solvents
- Dispersing agents and other additives

Protocol:

- Premixing:
 - In a suitable container, combine the resin, solvents, and dispersing agents.
 - While stirring at low speed, gradually add the **quinacridone** pigment to the liquid components.
 - Once all the pigment is added, increase the speed of the high-speed disperser to create a vortex and disperse for 20-30 minutes.
- Milling:
 - Transfer the premix to a bead mill.
 - Mill the dispersion until a Hegman gauge reading of 7 or higher is consistently achieved.
- Let-down:

- Combine the milled pigment concentrate with the remaining resin, crosslinkers, and any other additives to formulate the final coating.
- Mix thoroughly until the coating is homogeneous.
- Application:
 - Apply the formulated coating to standardized steel or aluminum panels using a spray gun to a specified dry film thickness (e.g., 30-40 µm for a basecoat).
 - Allow the panels to flash-off and then cure according to the resin manufacturer's recommendations (e.g., 30 minutes at 130°C for a baking enamel).

Lightfastness and Weathering Resistance

These tests evaluate the ability of the pigmented coating to resist degradation upon exposure to sunlight and various weather conditions.

2.1 Accelerated Weathering (Xenon Arc)

Standard: Based on ISO 11341, "Paints and varnishes — Artificial weathering and exposure to artificial radiation — Exposure to filtered xenon-arc radiation".[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Objective: To simulate and accelerate the effects of natural sunlight and weather on the coating.

Equipment:

- Xenon arc weathering chamber with daylight filters.
- Spectrocolorimeter

Protocol:

- Sample Preparation: Prepare coated panels as described in Protocol 1.
- Initial Measurement: Before exposure, measure the color (CIELAB values) and gloss (at 20° and 60°) of each panel.

- Exposure Conditions:
 - Place the panels in the xenon arc chamber.
 - Set the exposure cycle to simulate automotive exterior conditions. A common cycle includes alternating periods of light and dark, with controlled temperature, humidity, and water spray. For example:
 - Light Cycle: Irradiance of 0.55 W/m² at 340 nm, Black Panel Temperature of 65°C, Relative Humidity of 50%.
 - Dark Cycle with Water Spray: Duration of 1 hour, with periodic water spray onto the panels.
- Evaluation:
 - Periodically remove the panels from the chamber (e.g., every 500 hours).
 - Visually inspect for any changes such as chalking, cracking, blistering, or delamination.
 - Measure the color and gloss of the exposed panels.
 - Calculate the color change (ΔE^*) and the percentage of gloss retention.
 - Continue the exposure for a total duration as required by the specific automotive standard (e.g., 2000 hours).

2.2 Natural Weathering

Standard: Based on ISO 2810, "Paints and varnishes — Natural weathering of coatings — Exposure and assessment".[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Objective: To evaluate the performance of the coating under real-world environmental conditions.

Equipment:

- Outdoor exposure racks, typically angled at 45° facing the equator.

- Spectrocolorimeter

Protocol:

- Sample Preparation: Prepare coated panels as described in Protocol 1.
- Initial Measurement: Measure the initial color and gloss of each panel.
- Exposure:
 - Mount the panels on the outdoor exposure racks.
 - Expose the panels for a predetermined period (e.g., 12, 24, or 36 months).
- Evaluation:
 - At regular intervals (e.g., every 6 months), remove the panels for evaluation.
 - Gently wash one half of each panel with a mild detergent solution to remove surface contaminants.
 - Visually assess for any signs of degradation.
 - Measure the color and gloss on both the washed and unwashed areas.
 - Compare the results to the initial measurements and to unexposed control panels.

Chemical Resistance

This test assesses the coating's ability to withstand exposure to various chemicals commonly encountered by automobiles.

Standard: Based on ASTM D1308, "Standard Test Method for Effect of Household Chemicals on Clear and Pigmented Organic Finishes".[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Objective: To determine the resistance of the coating to spotting and degradation from chemical exposure.

Equipment and Materials:

- Coated panels
- Test reagents relevant to automotive applications (e.g., gasoline, motor oil, antifreeze, windshield washer fluid, sulfuric acid (battery acid simulant), sodium hydroxide solution, bird dropping simulant).
- Pipettes
- Watch glasses
- Cotton balls

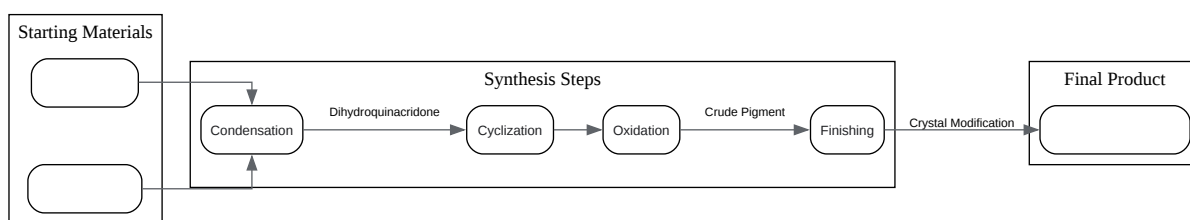
Protocol:

- Spot Test (Covered):
 - On a cured coated panel, place a few drops of each test reagent.
 - Cover each spot with a watch glass to prevent evaporation.
 - Allow the reagents to remain in contact with the coating for a specified period (e.g., 1 hour, 24 hours).
- Spot Test (Open):
 - Apply other reagents, such as oils and greases, directly to the surface without covering.
- Immersion Test (for relevant chemicals):
 - Immerse a portion of a coated panel in a beaker containing the test liquid.
- Evaluation:
 - After the specified exposure time, remove the reagents by washing the panel with water and a mild detergent, then dry thoroughly.
 - Visually examine the test areas for any changes, such as discoloration, change in gloss, blistering, softening, or swelling.

- Rate the effect of each reagent on a scale (e.g., 5 = no effect, 1 = severe effect).

Visualizations

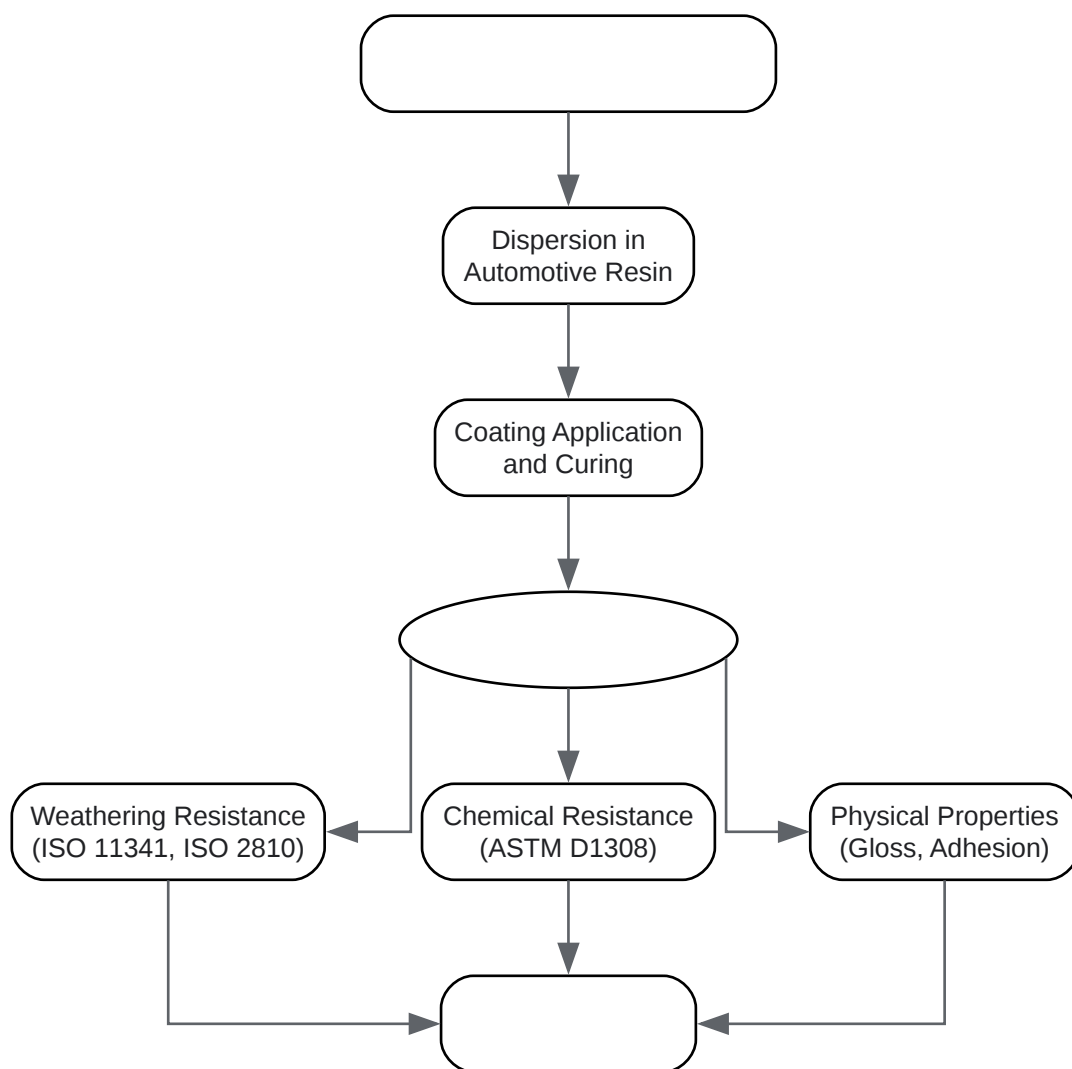
Diagram 1: **Quinacridone** Pigment Synthesis Pathway



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A simplified workflow of the **quinacridone** pigment synthesis process.

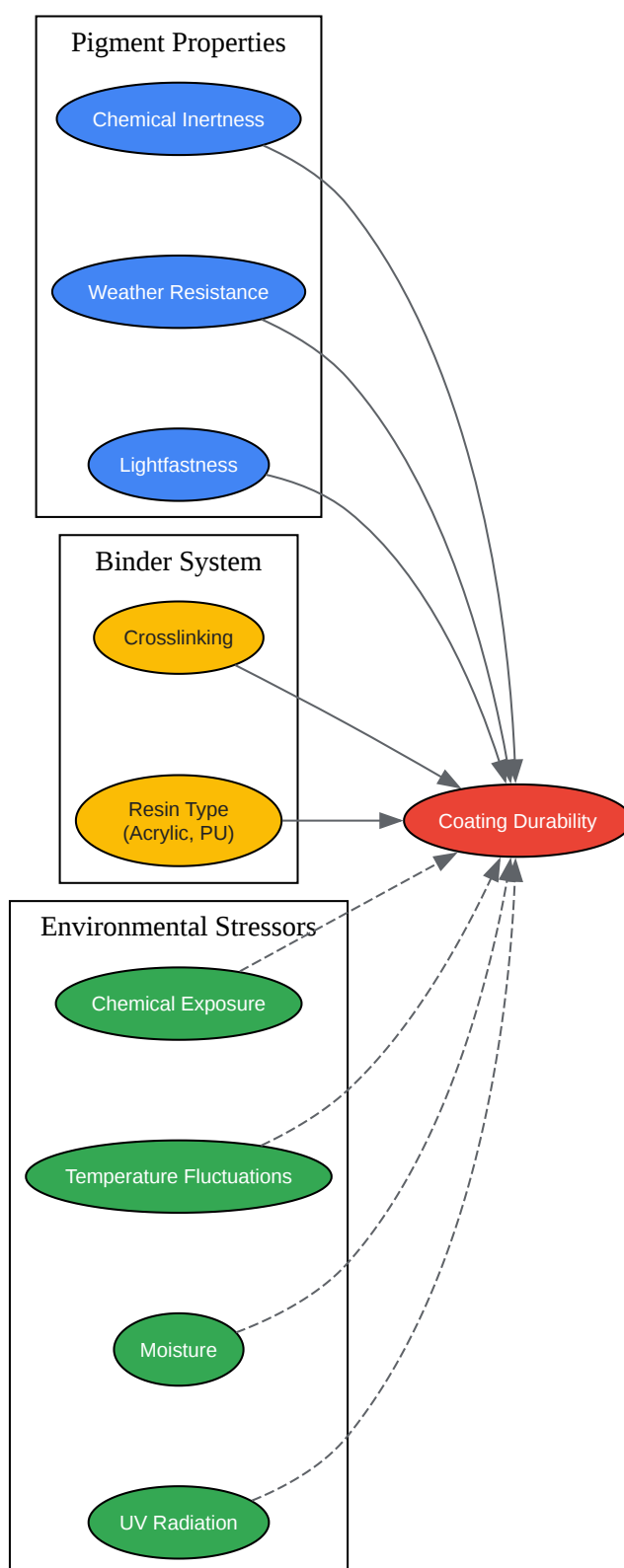
Diagram 2: Experimental Workflow for Pigment Evaluation



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Workflow for the evaluation of **quinacridone** pigments in automotive coatings.

Diagram 3: Factors Influencing Automotive Coating Durability



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Key factors influencing the long-term durability of automotive coatings.

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